

# Improving energy resolution in xenon-doped liquid argon detectors

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## Compound of Interest

Compound Name: Argon;xenon

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## Technical Support Center: Xenon-Doped Liquid Argon Detectors

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with xenon-doped liquid argon (LAr+Xe) detectors. The focus is on improving energy resolution and addressing common experimental challenges.

### Frequently Asked Questions (FAQs)

Q1: Why add xenon to a liquid argon detector?

A1: Doping liquid argon with xenon offers several key advantages for improving detector performance:

- **Wavelength Shifting:** Xenon shifts the scintillation light of argon from 128 nm to a longer wavelength of around 178 nm.<sup>[1]</sup> Many photon detectors have a higher sensitivity to this longer wavelength, leading to improved light detection efficiency.<sup>[1]</sup>
- **Increased Light Yield:** Even at concentrations of a few parts per million (ppm), xenon doping can significantly increase the scintillation light yield.<sup>[2]</sup> This is partly because the energy transfer from argon to xenon excimers is a very efficient process.<sup>[1]</sup> One study observed an

improvement in the gamma-ray interaction signal yield from  $4.0 \pm 0.1$  photoelectrons/keV to  $5.0 \pm 0.1$  photoelectrons/keV with xenon doping.[3]

- Improved Light Collection Uniformity: The longer wavelength of xenon scintillation light has a larger Rayleigh scattering length, which increases the uniformity of light response across the detector volume.[1][4]
- Faster Signal: The overall light emission profile in xenon-doped liquid argon is faster than in pure argon.[1]
- Recovery from Quenching: Xenon doping can help recover light that would otherwise be lost due to quenching by impurities like nitrogen.[1][4][5][6]

Q2: What is the optimal xenon concentration for improving energy resolution?

A2: The optimal xenon concentration can depend on the specific detector setup and experimental goals. However, studies have shown significant improvements in energy resolution at various concentrations. For example, one study investigating concentrations from  $9 \pm 5$  ppm to  $1100 \pm 500$  ppm (by weight) found that the energy resolution at 662 keV improved from  $(4.4 \pm 0.2)\%$  in pure argon to  $(3.5 \pm 0.2)\%$  with the addition of xenon.[3] Another study observed that the relative photon yield increased by a factor of 1.93 at a concentration of 300 ppm.[7] It is important to perform systematic studies for your specific detector to determine the optimal concentration.

Q3: How does xenon doping affect charge collection?

A3: Studies have shown that xenon doping up to concentrations of 20 ppm does not negatively impact the performance of charge collection in a Time Projection Chamber (TPC).[4]

Q4: Can xenon doping help if my detector is contaminated with nitrogen?

A4: Yes, xenon doping has been shown to be effective in recovering light that is quenched by nitrogen contamination.[1][4][5][6] The high efficiency of the energy transfer from argon to xenon dimers allows for light recovery in the presence of such pollutants.[1] During the ProtoDUNE-SP experiment, which had a nitrogen contamination of about 5.4 ppm, xenon doping was able to substantially recover light losses.[5][6][8]

## Troubleshooting Guide

This guide addresses common issues that can lead to degraded energy resolution in xenon-doped liquid argon detectors.

Issue	Possible Causes	Troubleshooting Steps
Poor Energy Resolution	<ul style="list-style-type: none"><li>- Impurities in the liquid argon (e.g., nitrogen, oxygen, water). [1][9] - Incorrect xenon concentration.[3] - Non-uniform electric field. - Issues with photosensors or readout electronics. - Inefficient light collection.[4]</li></ul>	<ul style="list-style-type: none"><li>- Purification: Ensure the liquid argon and xenon are of high purity. Utilize purification systems to remove electronegative impurities.[7] [9][10] - Optimize Xenon Concentration: Experimentally determine the optimal xenon concentration for your detector. [3] - Verify Electric Field: Check the high voltage system and field cage for any issues that could cause field non-uniformities. - Calibrate Photosensors: Perform regular calibration of your photosensors and check the integrity of the readout electronics. - Improve Light Collection: Consider adding wavelength-shifting materials like tetraphenyl butadiene (TPB) or optimizing the placement of photosensors.[3]</li></ul>
Low Light Yield	<ul style="list-style-type: none"><li>- Quenching from impurities (especially nitrogen).[1][4] - Insufficient xenon concentration.[3] - Problems with photosensor coupling or operation. - Light leaks or absorption within the detector.</li></ul>	<ul style="list-style-type: none"><li>- Increase Xenon Concentration: If impurities are present, increasing the xenon concentration can help recover the light yield.[4] - Check for Leaks: Ensure the cryostat is properly sealed to prevent air from leaking in.[8] - Inspect Photosensors: Verify that photosensors are properly</li></ul>

coupled and operating at the correct voltage.

#### Signal Instability

- Temperature and pressure fluctuations. - Xenon freeze-out.[8] - Instabilities in the argon-xenon mixture.[11]

- Stabilize Cryogenics: Maintain stable temperature and pressure within the cryostat. - Proper Xenon Injection: Inject xenon in the gas phase and ensure proper mixing with gaseous argon before it reaches the liquid phase to prevent freeze-out. A concentration ratio in the gas phase of  $\text{Ar/Xe} > 10^3$  is recommended to avoid this.[8] - Monitor Mixture Stability: Be aware of potential instabilities in argon-xenon mixtures, especially at high concentrations, and consider specialized cryogenic circuits if necessary.[11]

#### Poor Pulse Shape Discrimination (PSD)

- High concentrations of xenon can degrade PSD performance.[3][12]

- Optimize Xenon Concentration for PSD: If PSD is a critical parameter, you may need to find a balance between improved energy resolution and PSD performance. One study noted that PSD performance degraded with the initial addition of xenon but improved at the highest tested concentrations.[3]

## Quantitative Data Summary

The following tables summarize key quantitative data from various experiments on the effects of xenon doping in liquid argon.

Table 1: Impact of Xenon Doping on Energy Resolution and Signal Yield

Xenon Concentration	Energy Resolution at 662 keV ( $\sigma$ )	Gamma-ray Signal Yield (photoelectrons/keV)	Reference
Pure Argon	$(4.4 \pm 0.2)\%$	$4.0 \pm 0.1$	[3]
9 - 1100 ppm (by weight)	$(3.5 \pm 0.2)\%$	$5.0 \pm 0.1$	[3]

Table 2: Xenon Injection and Nitrogen Contamination in ProtoDUNE-SP

Parameter	Value	Reference
Total Injected Xenon	18.9 ppm (13.5 kg)	[8]
Nitrogen (N <sub>2</sub> ) Contamination	~5.4 ppm	[5][6][8]
Electric Field	500 V/cm	[1]

## Experimental Protocols

### Protocol 1: Xenon Doping of a Liquid Argon Detector

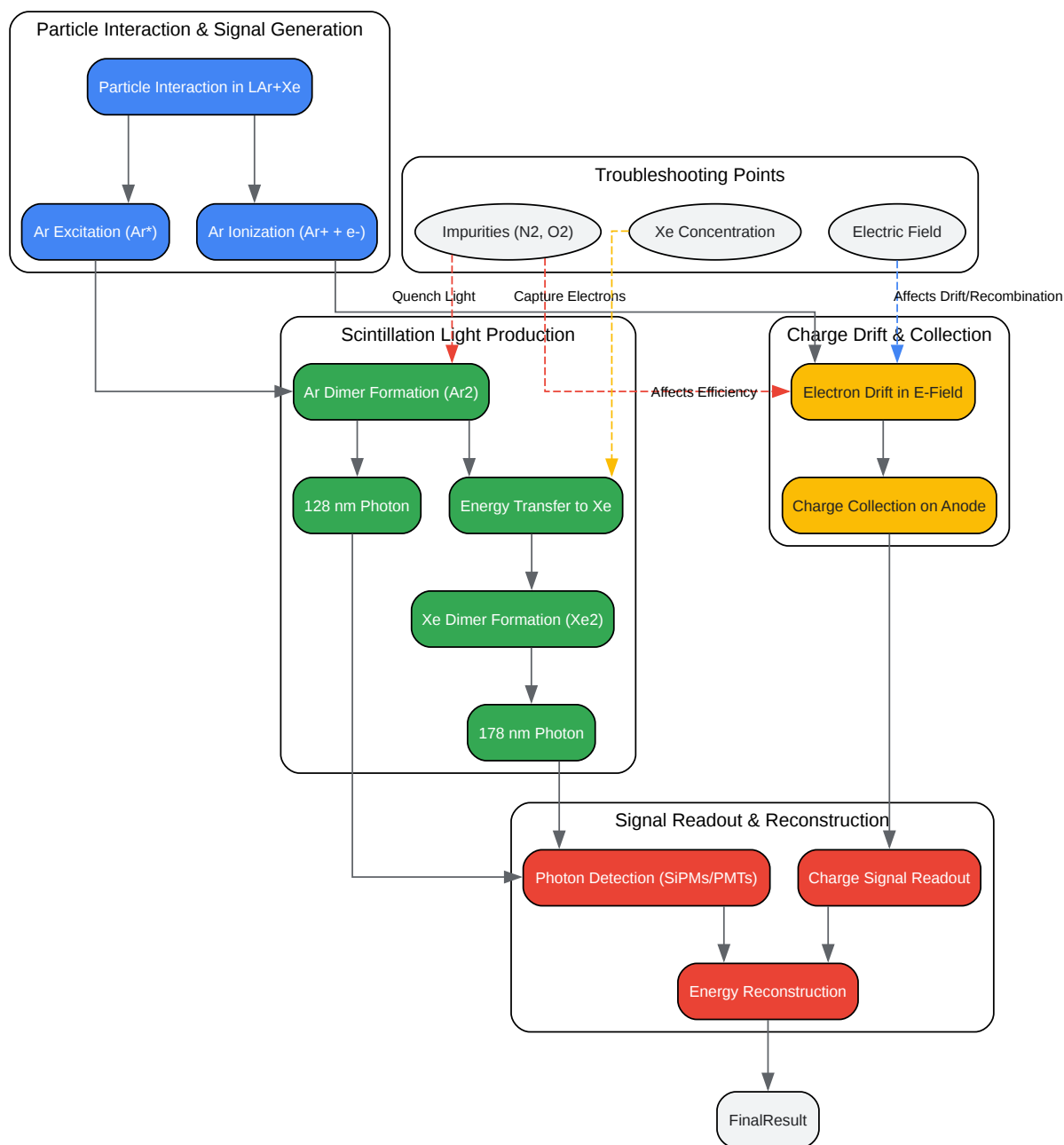
This protocol outlines the general procedure for introducing xenon into a liquid argon detector, based on the method used in the ProtoDUNE-SP experiment.[4][8]

- System Preparation:
  - Ensure the liquid argon recirculation and purification system is operational.
  - Verify that the cryostat is sealed and stable at its operating temperature and pressure.
- Xenon Injection:

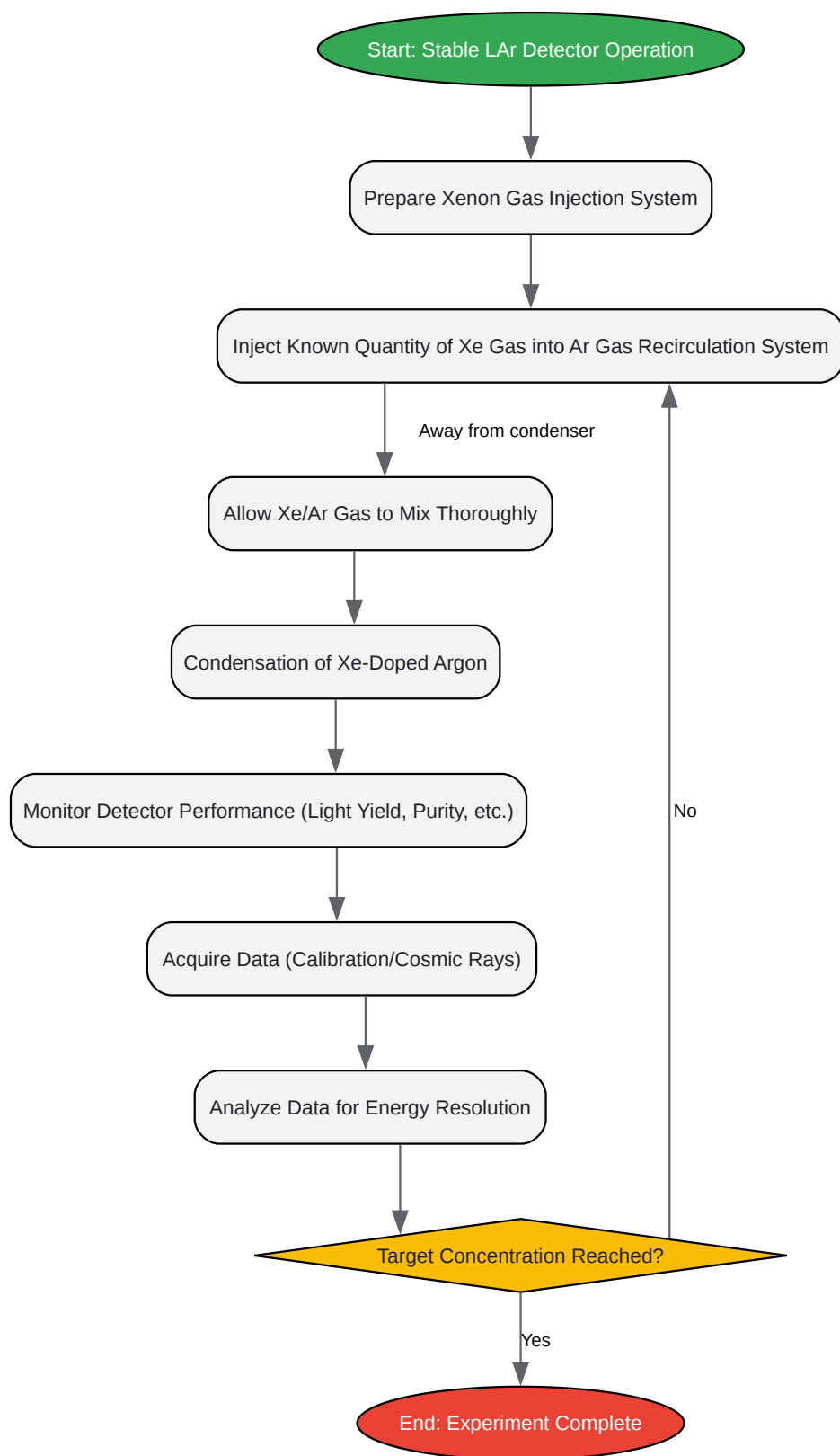
- Inject xenon gas into the argon recirculation system in the gas phase.
- The injection point should be located far from the liquid argon condenser to allow for thorough mixing of xenon and argon gases before condensation.[4][8]
- To prevent xenon freeze-out, maintain a concentration ratio of  $\text{Ar/Xe} > 10^3$  in the gas phase.[8]
- Doping in Stages:
  - Introduce xenon in controlled injections of a few ppm at a time.[8]
  - Monitor the detector's performance (light yield, energy resolution, charge collection) after each injection to study the effects as a function of xenon concentration.
- Monitoring and Data Collection:
  - Continuously monitor the xenon concentration in both the gas and liquid phases if possible.
  - Acquire data using cosmic rays or calibration sources to assess the impact of the doping on the detector's response.

## Visualizations

## Signaling Pathway and Troubleshooting Logic







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## References

- 1. [indico.ific.uv.es](http://indico.ific.uv.es) [[indico.ific.uv.es](http://indico.ific.uv.es)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [ora.ox.ac.uk](http://ora.ox.ac.uk) [[ora.ox.ac.uk](http://ora.ox.ac.uk)]
- 6. [jbnu.elsevierpure.com](http://jbnu.elsevierpure.com) [[jbnu.elsevierpure.com](http://jbnu.elsevierpure.com)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 8. [lss.fnal.gov](http://lss.fnal.gov) [[lss.fnal.gov](http://lss.fnal.gov)]
- 9. [repository.dl.itc.u-tokyo.ac.jp](http://repository.dl.itc.u-tokyo.ac.jp) [[repository.dl.itc.u-tokyo.ac.jp](http://repository.dl.itc.u-tokyo.ac.jp)]
- 10. [2205.07336] Liquid-phase purification for multi-tonne xenon detectors [[arxiv.org](https://arxiv.org)]
- 11. [2209.05435] Thermodynamic Stability of Xenon-Doped Liquid Argon Detectors [[arxiv.org](https://arxiv.org)]
- 12. [ieeexplore.ieee.org](http://ieeexplore.ieee.org) [[ieeexplore.ieee.org](http://ieeexplore.ieee.org)]
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